

Structural Identification, Synthesis, and Database Indexing of 3-(4-Methylphenyl)-1H-Pyrrole

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Compound of Interest

Compound Name: 3-(4-methylphenyl)-1H-pyrrole

CAS No.: 76304-54-6

Cat. No.: B8734604

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As drug discovery programs increasingly explore novel heterocyclic scaffolds, the 3-arylpyrrole motif has emerged as a critical pharmacophore and organic semiconductor building block. However, researchers attempting to source or identify the fundamental monomer **3-(4-methylphenyl)-1H-pyrrole** (also known as 3-(p-tolyl)pyrrole) frequently encounter a "null" or unassigned CAS Registry Number (RN) in standard vendor catalogs[1].

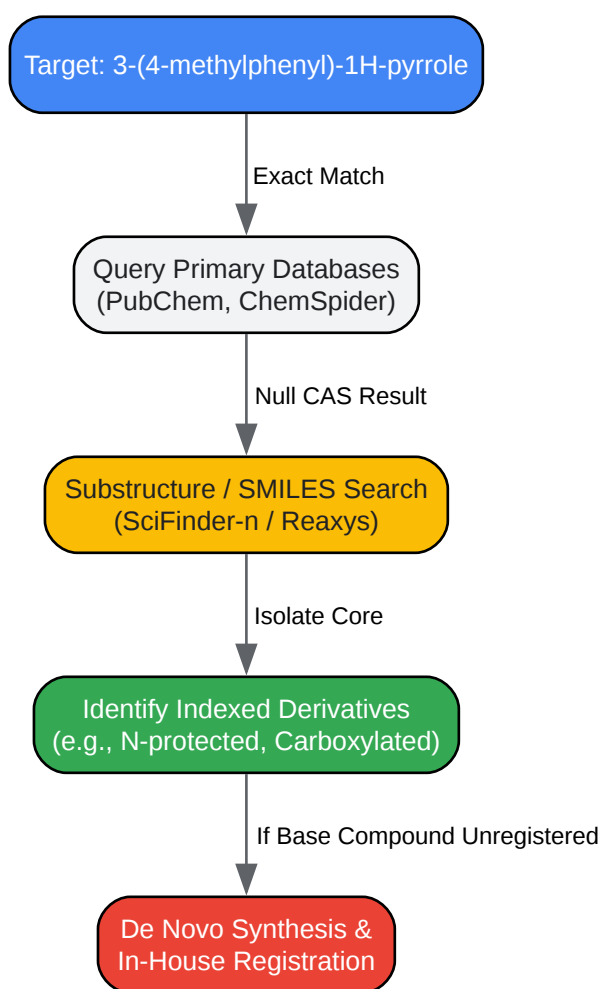
As a Senior Application Scientist, I have designed this whitepaper to decode the chemical identity of this elusive compound. Rather than abandoning a target due to a missing CAS number, this guide provides a field-proven methodology for database querying, de novo synthesis, and structural validation of **3-(4-methylphenyl)-1H-pyrrole**.

Chemical Identity & The "Null CAS" Phenomenon

The primary reason **3-(4-methylphenyl)-1H-pyrrole** lacks a widely indexed, standalone CAS number is its inherent chemical reactivity. Unprotected, electron-rich 3-arylpyrroles are highly susceptible to oxidative degradation and spontaneous oligomerization under ambient conditions. Consequently, chemical suppliers and databases typically index stabilized

derivatives—such as N-protected variants, carboxylated intermediates, or dione derivatives like 1-Methyl-**3-(4-methylphenyl)-1H-pyrrole-2,5-dione** (PubChem CID: 20274410)[2].

When querying databases for the base monomer, a strategic substructure workflow must be employed to bypass the null results.



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Figure 1: Heuristic workflow for resolving null CAS Registry Numbers in niche pyrrole derivatives.

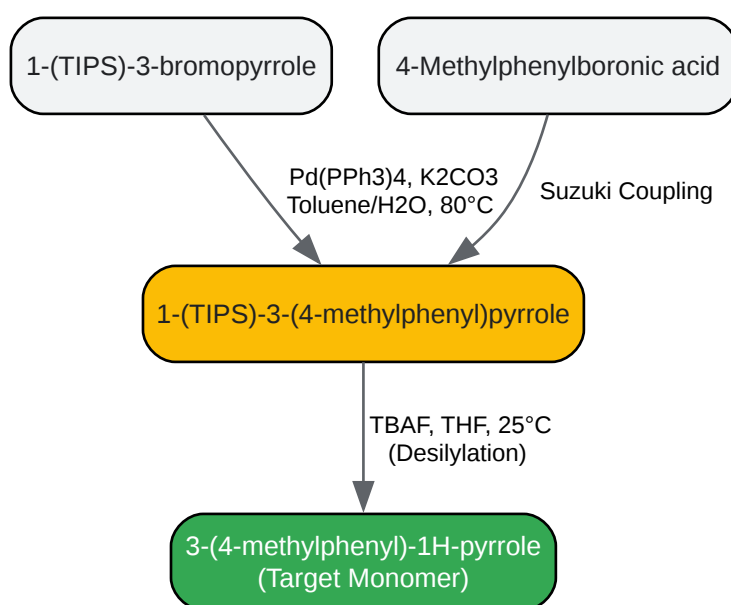
De Novo Synthesis: Mechanistic Causality & Pathway Design

Because the unprotected monomer is rarely commercially available, researchers must synthesize it in-house. Direct arylation of an unprotected pyrrole ring yields poor regiocontrol, leading to a mixture of 2-aryl and 3-aryl isomers.

To achieve absolute regiochemical fidelity, the optimal approach is a Palladium-catalyzed Suzuki-Miyaura cross-coupling utilizing a pre-functionalized, sterically hindered precursor: 1-(triisopropylsilyl)-3-bromopyrrole[3].

The Causality Behind the Chemistry

- **Why TIPS Protection?** The N-H bond of pyrrole is acidic and can poison the palladium catalyst or lead to unwanted N-arylation. The bulky triisopropylsilyl (TIPS) group not only masks the amine but provides massive steric shielding over the 2- and 5-positions. This forces the cross-coupling to occur exclusively at the 3-position.
- **Why Suzuki-Miyaura?** The use of 4-methylphenylboronic acid under mild basic conditions (K_2CO_3) prevents the acid-catalyzed polymerization of the pyrrole ring that often plagues Stille or Negishi couplings.
- **Why TBAF for Deprotection?** Tetra-n-butylammonium fluoride (TBAF) provides a highly specific, mild cleavage of the Si-N bond. The fluoride ion has a profound thermodynamic affinity for silicon, driving the deprotection to completion at room temperature without the need for harsh acids or bases.



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Figure 2: Regioselective synthesis of **3-(4-methylphenyl)-1H-pyrrole** via Suzuki coupling.

Self-Validating Experimental Protocol

The following protocol is designed as a self-validating system. Each step includes a specific analytical checkpoint to ensure the integrity of the intermediate before proceeding.

Step 1: Suzuki-Miyaura Cross-Coupling

- Setup: In an oven-dried Schlenk flask under argon, dissolve 1-(triisopropylsilyl)-3-bromopyrrole (1.0 equiv) and 4-methylphenylboronic acid (1.2 equiv) in a degassed mixture of Toluene/H₂O (4:1 v/v).
- Catalysis: Add K₂CO₃ (2.5 equiv) and tetrakis(triphenylphosphine)palladium(0)[Pd(PPh₃)₄] (0.05 equiv).
- Reaction: Heat the biphasic mixture to 80°C for 12 hours with vigorous stirring.
- Workup: Cool to room temperature, dilute with ethyl acetate, and wash with brine. Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo. Purify via flash chromatography (Hexanes/EtOAc).
- Validation Checkpoint 1: ¹H NMR (CDCl₃) must show the retention of the massive TIPS multiplet (~1.10 ppm, 21H) and the appearance of the tolyl methyl singlet (~2.35 ppm, 3H).

Step 2: TIPS Deprotection

- Setup: Dissolve the purified 1-(TIPS)-3-(4-methylphenyl)pyrrole in anhydrous THF (0.1 M) under argon.
- Cleavage: Dropwise, add a 1.0 M solution of TBAF in THF (1.1 equiv) at 0°C. Stir and allow to warm to room temperature over 2 hours.
- Workup: Quench with saturated aqueous NH₄Cl. Extract with diethyl ether. Wash the organic layer with water to remove residual tetrabutylammonium salts. Concentrate and purify via neutral alumina chromatography (silica can cause degradation of the unprotected pyrrole).

- Validation Checkpoint 2: ^1H NMR (CDCl_3) must show the complete disappearance of the TIPS protons and the emergence of a broad singlet at ~ 8.1 ppm corresponding to the free pyrrole N-H proton.

Quantitative Data & Electronic Properties

Recent computational and empirical studies have highlighted the utility of 3-(4-methylphenyl)pyrrole derivatives in materials science, specifically regarding their conductivity and bandgap energies when polymerized[4]. Below is a consolidated table of the monomer's physicochemical and electronic properties to aid in structural verification.

Property / Parameter	Value / Description	Analytical Significance
Molecular Formula	$\text{C}_{11}\text{H}_{11}\text{N}$	Confirms base atomic composition.
Molecular Weight	157.215 g/mol [1]	Target mass for LC-MS (ESI+) $[\text{M}+\text{H}]^+ = 158.2$
Computed LogP	~ 2.8	Indicates moderate lipophilicity, requiring non-polar extraction solvents.
Bandgap Energy (EGAP)	5.85 eV[4]	Calculated at the B3LYP/6-31+G** level; critical for predicting semiconductor behavior in polymerized states.
^1H NMR (Tolyl $-\text{CH}_3$)	~ 2.35 ppm (Singlet, 3H)	Primary diagnostic peak for the 4-methylphenyl substituent.
^1H NMR (Pyrrole N-H)	~ 8.10 ppm (Broad Singlet, 1H)	Confirms successful desilylation and presence of the free monomer.

Strategic Outlook

While the exact CAS number for the unprotected **3-(4-methylphenyl)-1H-pyrrole** monomer may remain elusive in standard commercial catalogs, this should not act as a bottleneck in drug

development or materials research. By understanding the chemical causality behind its instability and employing a regioselective, palladium-catalyzed synthetic route, researchers can reliably generate and validate this core structure in-house.

References

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